

# 4-Methyl-3-nitrobenzamide: A Comprehensive Technical Review

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## Compound of Interest

Compound Name: 4-Methyl-3-nitrobenzamide

Cat. No.: B098135

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## Introduction

**4-Methyl-3-nitrobenzamide** is a chemical compound belonging to the benzamide family, characterized by a methyl group and a nitro group attached to the benzene ring. This molecule serves as a key intermediate in the synthesis of various organic compounds and has garnered interest for its potential biological activities. This technical guide provides a comprehensive literature review of **4-Methyl-3-nitrobenzamide**, covering its synthesis, physicochemical properties, and known biological activities, with a focus on data relevant to researchers in drug discovery and development.

## Physicochemical Properties

A summary of the key physicochemical properties for **4-Methyl-3-nitrobenzamide** and its isomer, 3-Methyl-4-nitrobenzamide, is presented below. These properties are essential for the compound's characterization and handling in a laboratory setting.

Property	4-Methyl-3-nitrobenzamide	3-Methyl-4-nitrobenzamide
CAS Number	19013-11-7	99584-85-7
Molecular Formula	C <sub>8</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub>	C <sub>8</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub>
Molecular Weight	180.16 g/mol	180.16 g/mol
Appearance	White to cream or pale yellow to yellow powder or granules	Not specified
Melting Point	162.0-168.0 °C	Not specified
Assay (HPLC)	≥97.5%	Not specified

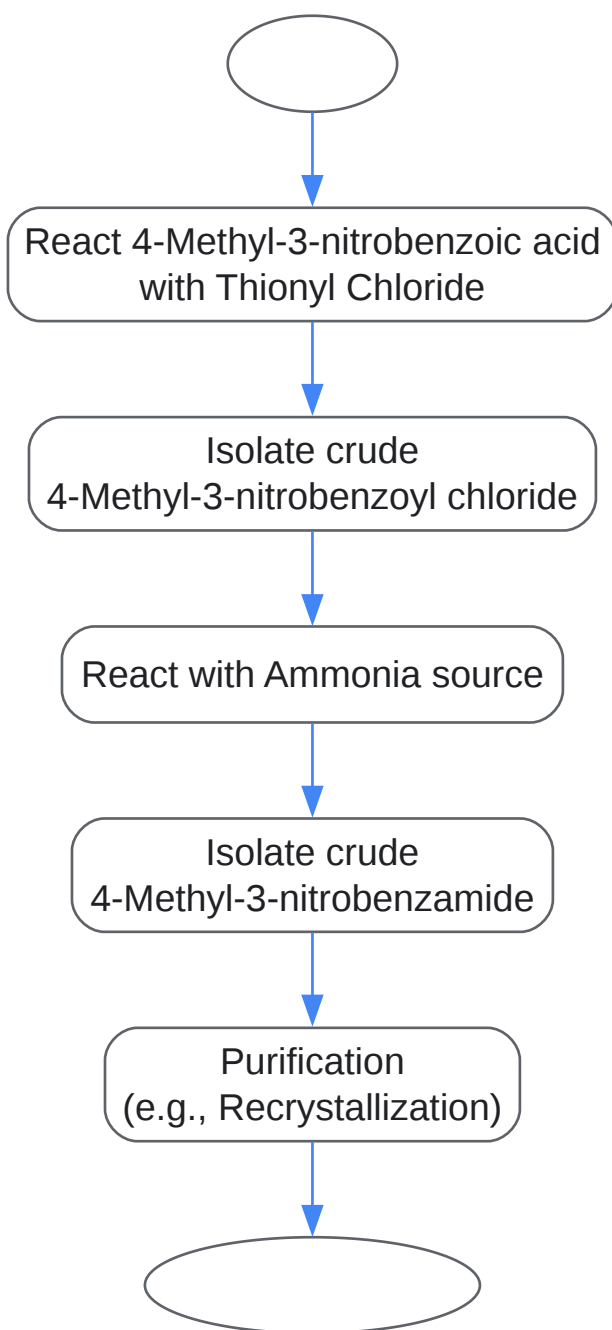
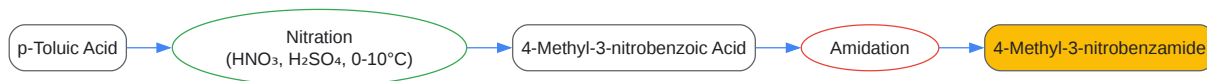
## Synthesis of 4-Methyl-3-nitrobenzamide

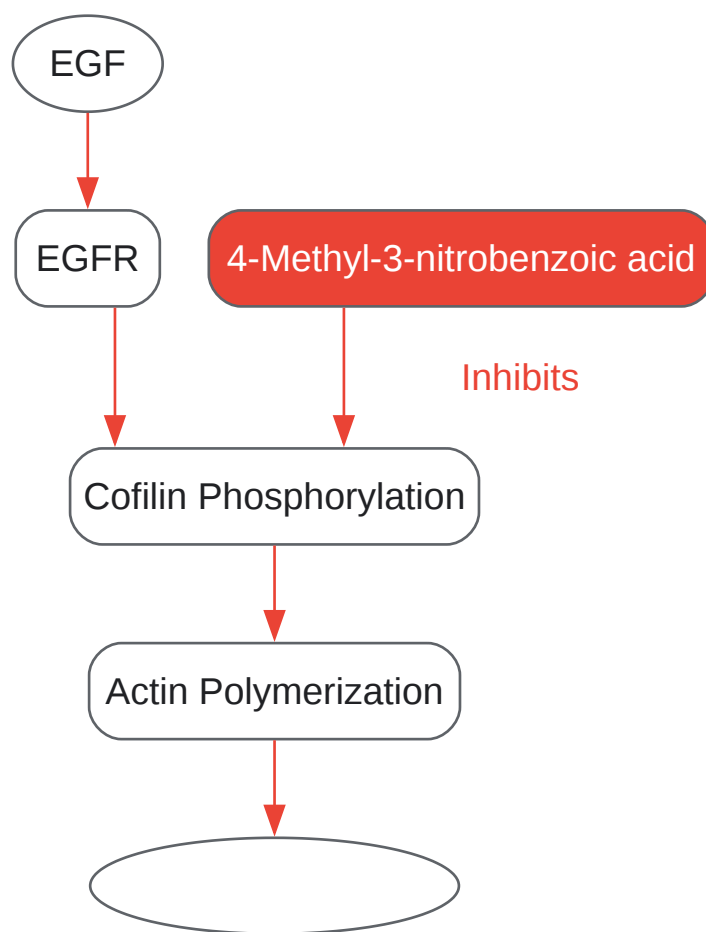
The synthesis of **4-Methyl-3-nitrobenzamide** can be achieved through the amidation of its corresponding carboxylic acid precursor, 4-methyl-3-nitrobenzoic acid. This precursor is typically synthesized by the nitration of p-toluic acid.

## Synthesis of the Precursor: 4-Methyl-3-nitrobenzoic Acid from p-Toluic Acid

Experimental Protocol:

- Materials: p-Toluic acid, concentrated sulfuric acid, concentrated nitric acid, ice.
- Procedure:
  - Dissolve p-toluic acid in concentrated sulfuric acid at a low temperature (0-10 °C).
  - Slowly add a mixture of concentrated nitric acid and concentrated sulfuric acid to the solution while maintaining the low temperature.
  - After the addition is complete, stir the reaction mixture for a specified time.
  - Pour the reaction mixture over ice to precipitate the crude 4-methyl-3-nitrobenzoic acid.
  - Collect the solid by filtration, wash with cold water, and purify by recrystallization.





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